

An In-Depth Technical Guide to 4-Bromo-5-fluoro-2-methylbenzonitrile

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Compound of Interest

Compound Name: 4-Bromo-5-fluoro-2-methylbenzonitrile

Cat. No.: B1289871

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This technical guide provides a comprehensive overview of the molecular structure, weight, and other physicochemical properties of **4-Bromo-5-fluoro-2-methylbenzonitrile**, a compound relevant to researchers, scientists, and professionals in drug development.

Molecular and Physicochemical Properties

4-Bromo-5-fluoro-2-methylbenzonitrile is a substituted aromatic nitrile. Its core structure consists of a benzene ring functionalized with four different groups: bromo, fluoro, methyl, and nitrile. The specific arrangement of these substituents dictates its chemical reactivity and properties.

The quantitative properties of this compound are summarized in the table below for ease of reference.

Property	Value	Source
CAS Number	916792-15-9	[1][2]
Molecular Formula	C ₈ H ₅ BrFN	[1][2][3]
Molecular Weight	214.03 g/mol	[1][2][3]
Exact Mass	212.95894 Da	[4]
Density	1.6 ± 0.1 g/cm ³	[3]
Flash Point	106.7 ± 25.9 °C	[3]
Refractive Index	1.567	[3]
Polar Surface Area	23.8 Å ²	[3]

Molecular Structure Visualization

The structural arrangement of **4-Bromo-5-fluoro-2-methylbenzonitrile** features a central benzene ring. The substituents are positioned as follows, following standard IUPAC nomenclature: a nitrile group (-C≡N) defines position 1, followed by a methyl group (-CH₃) at position 2, a bromine atom (-Br) at position 4, and a fluorine atom (-F) at position 5.

Caption: Molecular structure of **4-Bromo-5-fluoro-2-methylbenzonitrile**.

Experimental Protocols and Safe Handling

While specific, detailed experimental protocols for the synthesis or application of **4-Bromo-5-fluoro-2-methylbenzonitrile** are not publicly available in general chemical databases, established safe handling procedures for laboratory reagents of this nature are critical. This compound can be used as a reference substance for drug impurities and as a reagent in biomedical research.[1]

Precautions for Safe Handling:

- Ventilation: Handle the compound in a well-ventilated area, such as a fume hood, to avoid the formation and inhalation of dust and aerosols.[3]

- Personal Protective Equipment (PPE): Always wear suitable protective clothing, including lab coats, safety glasses, and gloves, to prevent contact with skin and eyes.[1][3]
- Ignition Sources: Use non-sparking tools and take measures to prevent fire caused by electrostatic discharge.[3]

Conditions for Safe Storage:

- Container: Keep the container tightly closed to prevent contamination and reaction with moisture or air.[3]
- Environment: Store in a dry, cool, and well-ventilated place.[3] Recommended long-term storage is at -20°C (1-2 years), with short-term storage at -4°C (1-2 weeks) being acceptable.[1]
- Incompatibilities: Store away from foodstuff containers and other incompatible materials.[3]

Disposal:

- Waste generated from experiments involving this compound should be classified and stored separately. It must be handed over to a professional hazardous waste disposal company to avoid environmental pollution.[1]

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References

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